

Sodium Difluoroacetate: A Technical Guide to CAS Number and Safety Data

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Compound of Interest

Compound Name: *Difluoroacetate*

Cat. No.: *B1230586*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the CAS number, chemical properties, and safety data for sodium **difluoroacetate**. The information is intended to support researchers, scientists, and professionals in drug development in the safe handling and informed use of this compound.

Chemical Identification and Properties

Sodium **difluoroacetate** is a halogenated organic salt. It is crucial to distinguish it from the highly toxic sodium fluoroacetate (a pesticide also known as compound 1080).

Property	Value	Reference
Chemical Name	Sodium difluoroacetate	[1] [2]
Synonyms	sodium,2,2-difluoroacetate; Difluoroacetic acid sodium salt	[1] [2]
CAS Number	2218-52-2	[1] [2]
Molecular Formula	C ₂ HF ₂ NaO ₂	[1]
Molecular Weight	118.01 g/mol	[1] [2]
Appearance	White to off-white solid	[3]
Storage	4°C, sealed storage, away from moisture	[1]

Safety and Hazard Information

Sodium **difluoroacetate** is classified as a hazardous substance. Appropriate personal protective equipment (PPE) and handling procedures are mandatory.

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classification for sodium **difluoroacetate**:

Hazard Class	Category	GHS Code
Skin Irritation	2	H315
Serious Eye Irritation	2A	H319
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)	H335

Source:[\[4\]](#)[\[5\]](#)

Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H315	Causes skin irritation.
Hazard	H319	Causes serious eye irritation.
Hazard	H335	May cause respiratory irritation.
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
Precautionary	P264	Wash skin thoroughly after handling.
Precautionary	P271	Use only outdoors or in a well-ventilated area.
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.
Precautionary	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
Precautionary	P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
Precautionary	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Precautionary	P332 + P313	If skin irritation occurs: Get medical advice/attention.
Precautionary	P337 + P313	If eye irritation persists: Get medical advice/attention.

Precautionary	P362	Take off contaminated clothing and wash before reuse.
Precautionary	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
Precautionary	P405	Store locked up.
Precautionary	P501	Dispose of contents/container to an approved waste disposal plant.

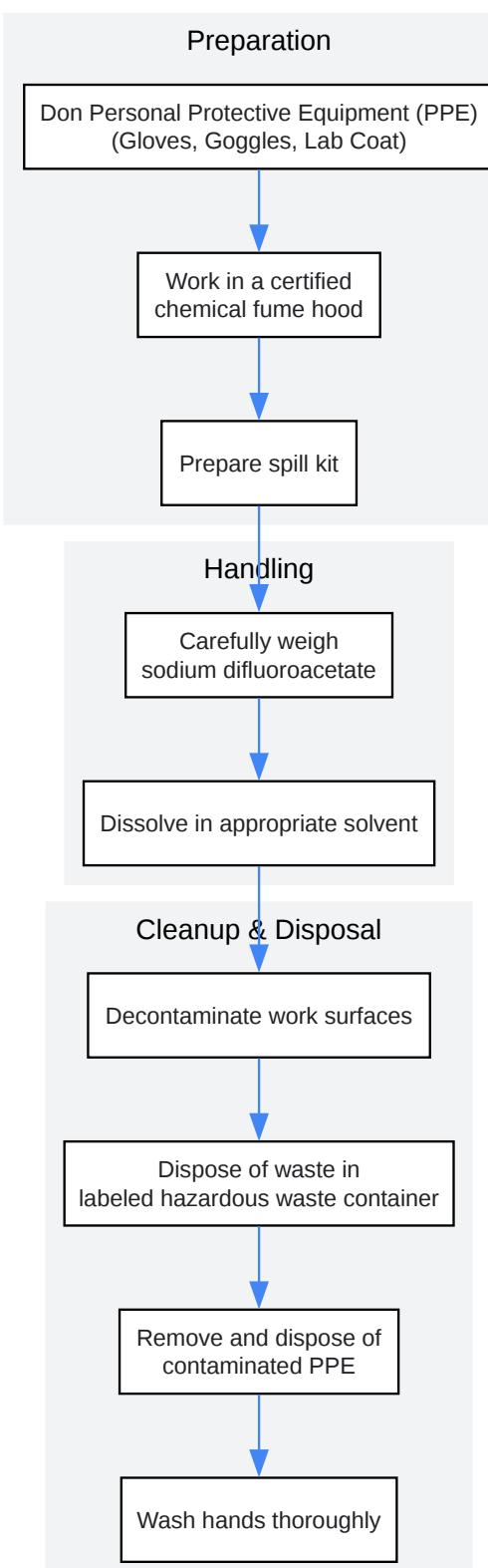
Source:[4]

Toxicological Data

Specific quantitative toxicological data, such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%), for sodium **difluoroacetate** are not readily available in the reviewed literature. The available data primarily pertains to its irritant properties. It is imperative to handle this compound with the same level of caution as other hazardous chemical reagents.

Experimental Protocols and Handling

Given the hazardous nature of sodium **difluoroacetate**, strict adherence to safety protocols is essential. The following represents a general experimental workflow for handling this and other hazardous powdered chemicals.



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Safe Handling Workflow for Hazardous Powders

Methodology for Safe Handling:

- Preparation:

- Always wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[6]
- All handling of solid sodium **difluoroacetate** and its solutions should be conducted within a certified chemical fume hood to avoid inhalation of dust or vapors.[6]
- Ensure a spill kit appropriate for chemical spills is readily accessible.

- Handling:

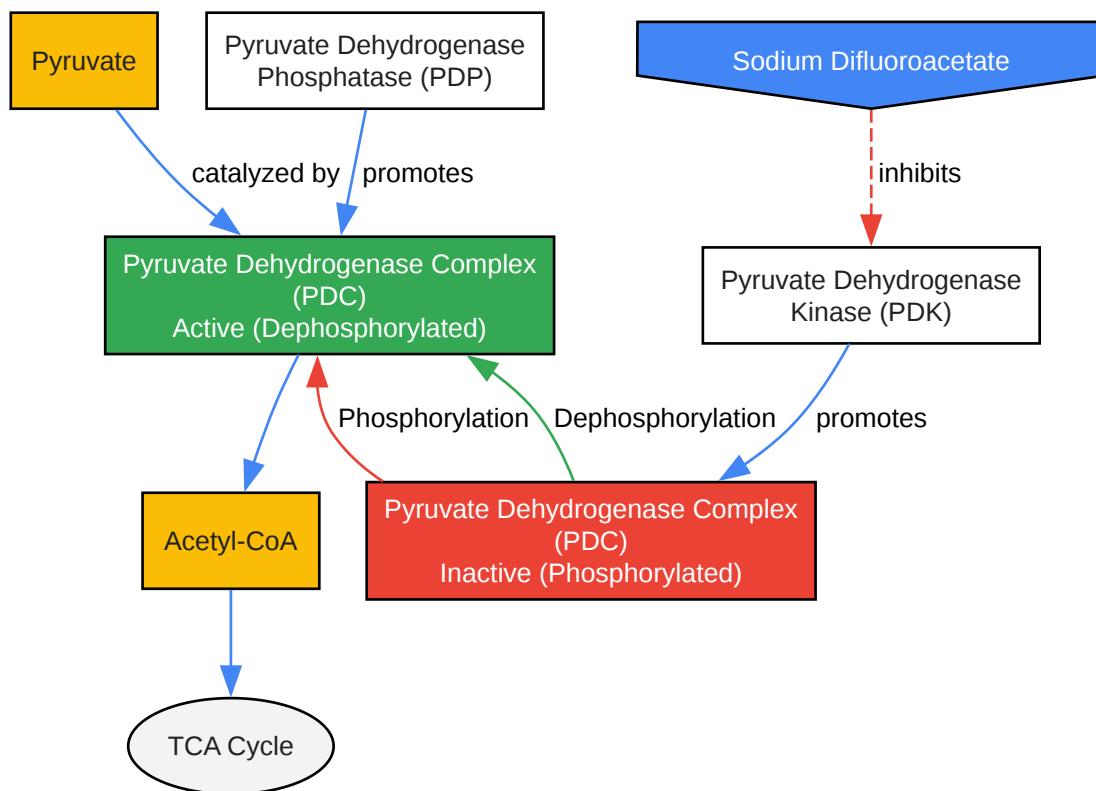
- When weighing the solid, minimize the creation of dust. Use a spatula and handle containers carefully.
- If preparing a solution, add the solid slowly to the solvent to avoid splashing.

- Cleanup and Disposal:

- Thoroughly decontaminate all work surfaces after use.
- Dispose of all waste, including contaminated PPE and unused material, in a clearly labeled hazardous waste container in accordance with local, state, and federal regulations.[4]
- Remove and properly dispose of contaminated PPE before leaving the laboratory.
- Wash hands thoroughly with soap and water after handling the compound.[6]

Biological Activity and Signaling Pathway

Sodium **difluoroacetate** has been identified as an activator of the pyruvate dehydrogenase complex (PDC). It achieves this by inhibiting pyruvate dehydrogenase kinase (PDK).[5] The PDC is a critical enzyme complex that links glycolysis to the citric acid cycle (TCA cycle) by catalyzing the conversion of pyruvate to acetyl-CoA.

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Activation of PDC by Sodium Difluoroacetate

Mechanism of Action:

The pyruvate dehydrogenase complex (PDC) exists in two states: an inactive, phosphorylated state and an active, dephosphorylated state. The phosphorylation is catalyzed by pyruvate dehydrogenase kinase (PDK), while dephosphorylation is catalyzed by pyruvate dehydrogenase phosphatase (PDP). By inhibiting PDK, sodium **difluoroacetate** shifts the equilibrium towards the active, dephosphorylated form of PDC.^[5] This leads to an increased conversion of pyruvate to acetyl-CoA, thereby enhancing the flux of metabolites into the citric acid cycle. This mechanism is an area of interest for research into metabolic disorders.

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